

Ethyl 2-Chloro-5-iodobenzoate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Ethyl 2-Chloro-5-iodobenzoate

CAS No.: 289039-54-9

Cat. No.: B1498731

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Ethyl 2-Chloro-5-iodobenzoate**

This document provides a comprehensive safety and handling guide for **Ethyl 2-Chloro-5-iodobenzoate** (CAS No: 289039-54-9), a key intermediate in pharmaceutical synthesis and scientific research. Moving beyond a standard Material Safety Data Sheet (MSDS), this guide offers in-depth analysis and practical, field-proven protocols designed for researchers, scientists, and drug development professionals. The focus is on understanding the causality behind safety measures to foster a proactive culture of safety and ensure experimental integrity.

Section 1: Chemical Identity and Physicochemical Profile

Ethyl 2-Chloro-5-iodobenzoate is a halogenated aromatic ester. Its specific functional groups—an ethyl ester, a chloro group, and an iodo group on a benzene ring—dictate its reactivity, physical properties, and toxicological profile. Understanding these fundamental properties is the first step in safe handling.

Key Identifiers:

- Chemical Name: **Ethyl 2-chloro-5-iodobenzoate**[\[1\]](#)
- Synonyms: Benzoic acid, 2-chloro-5-iodo-, ethyl ester; 2-Chloro-5-iodobenzoic acid ethyl ester[\[1\]](#)
- CAS Number: 289039-54-9[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₉H₈ClIO₂[\[1\]](#)
- Molecular Weight: 310.52 g/mol [\[1\]](#)[\[4\]](#)

Physicochemical Data Summary:

The following table summarizes the essential physical and chemical properties of **Ethyl 2-Chloro-5-iodobenzoate**. This data is critical for designing experimental setups, understanding its behavior under various conditions, and planning for emergency scenarios.

Property	Value	Source
Density	1.745 g/cm ³	[1]
Boiling Point	328.7 °C at 760 mmHg	[1]
Flash Point	152.6 °C	[1]
Refractive Index	1.595	[1]
Appearance	Solid (form)	[5]

Section 2: The Hazard Landscape: A GHS-Based Assessment

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication. **Ethyl 2-Chloro-5-iodobenzoate** is classified as a hazardous chemical, requiring specific precautions.[\[6\]](#)

GHS Classification:

- Signal Word: Warning[1]

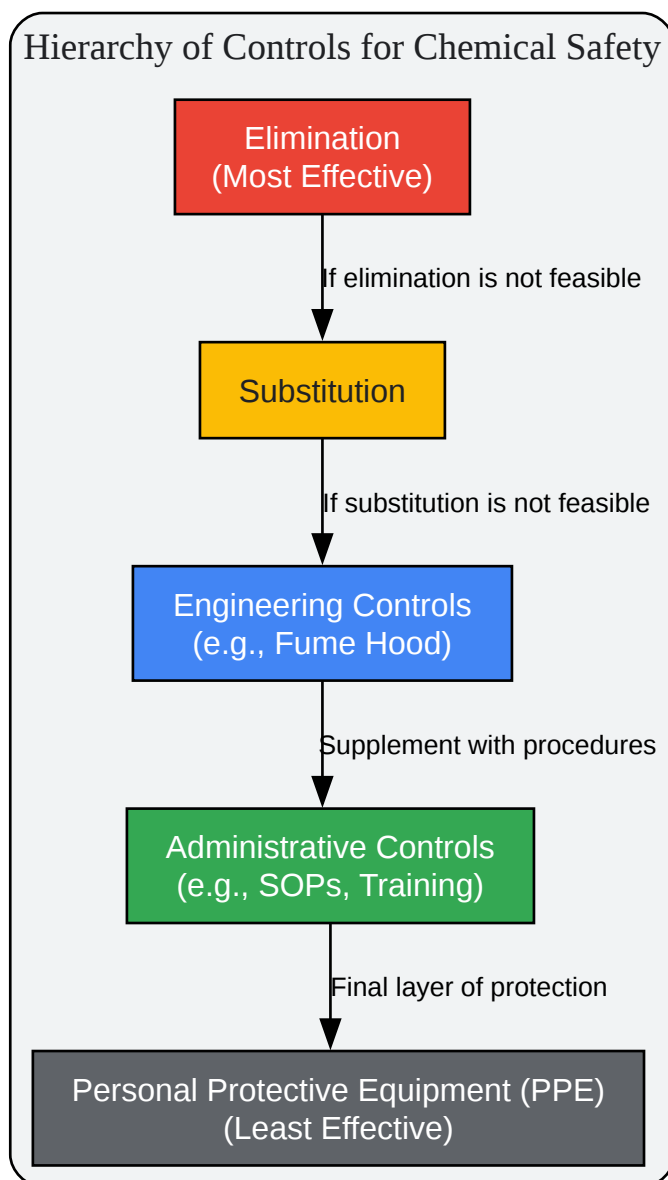
Hazard Statements:

- H315 - Causes skin irritation.[1] This indicates that direct contact with the skin can lead to inflammation, redness, and discomfort.
- H319 - Causes serious eye irritation.[1] Contact with the eyes can cause significant irritation, potentially leading to damage if not addressed immediately.
- H335 - May cause respiratory irritation.[1][6] Inhalation of dust or aerosols can irritate the respiratory tract, leading to coughing and discomfort.

These classifications mandate the use of engineering controls and personal protective equipment to prevent skin contact, eye contact, and inhalation.

Section 3: Proactive Exposure Control & Personal Protection

A multi-layered approach is essential for preventing exposure. The hierarchy of controls, a fundamental principle of industrial hygiene, should always be followed.



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Caption: Hierarchy of Controls for managing chemical exposure.

Engineering Controls: The primary method for controlling exposure to this compound is through engineering controls.

- Fume Hood: All weighing and handling of the solid material or its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[5]

- Ventilation: Ensure the laboratory has adequate general ventilation to prevent the accumulation of airborne contaminants.[1]

Personal Protective Equipment (PPE): PPE is the last line of defense and must be selected carefully.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to appropriate government standards such as NIOSH (US) or EN 166 (EU).[5][7] Standard prescription glasses are not sufficient.
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Use proper glove removal technique to avoid skin contact.[5][8]
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron should be worn at all times.
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and particulates.[6][7]

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is non-negotiable for maintaining a safe laboratory environment and ensuring the chemical's integrity.

Detailed Handling Protocol:

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- PPE Donning: Put on all required PPE as described in Section 3.
- Weighing and Transfer: Conduct all weighing and transfers within the fume hood. Avoid creating dust by handling the material gently.[5][8] Use non-sparking tools to prevent ignition sources.[1]

- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[1][6] Clean all equipment and the work surface.
- Clothing: Immediately change any contaminated clothing.

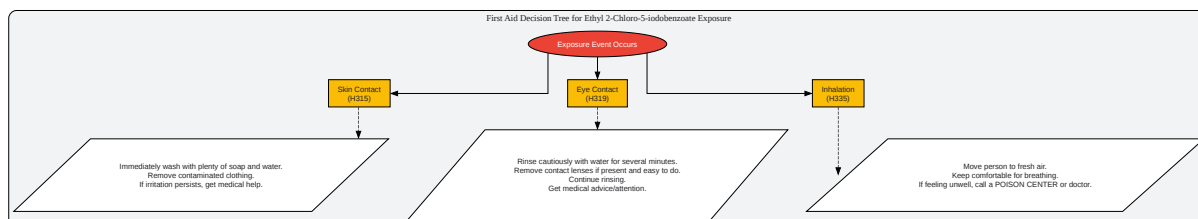
Storage Requirements:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][6]
- Keep away from incompatible materials such as strong oxidizing agents.[7]
- Store locked up and apart from foodstuff containers.[1]

Section 5: Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm. All personnel must be familiar with these procedures and the location of safety equipment.

First-Aid Measures:



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Caption: First Aid response workflow for different exposure routes.

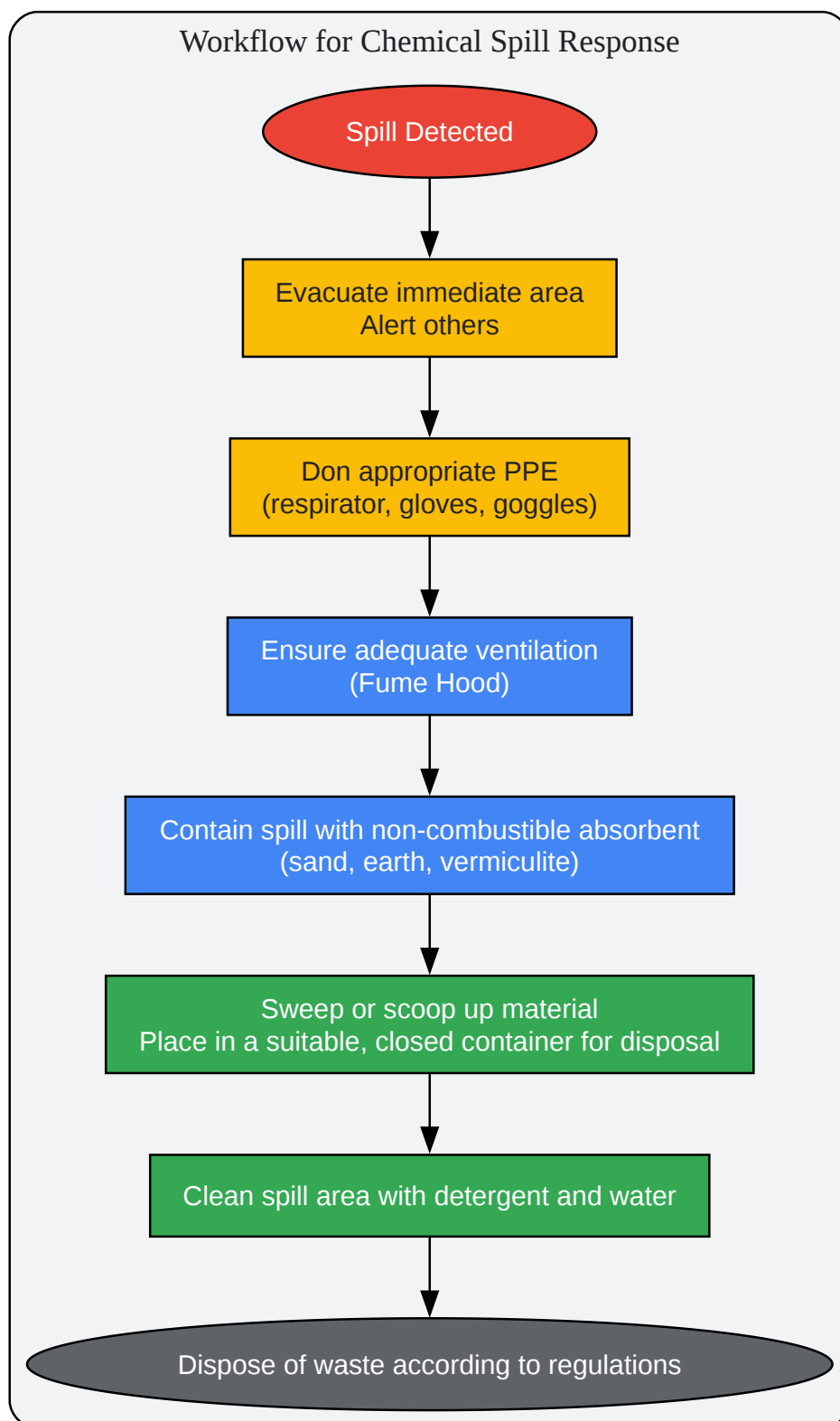
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[1][6] If symptoms occur or the person feels unwell, get medical attention.[6]
- In Case of Skin Contact: Immediately flush the skin with plenty of soap and water.[1][9] Remove contaminated clothing and wash it before reuse.[1] If skin irritation persists, seek medical attention.[1][6]
- In Case of Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6][9] Remove contact lenses if present and easy to do.[1] Continue rinsing and get medical attention.[6]

- If Swallowed: Clean the mouth with water and drink plenty of water afterwards.[6] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8]
- Specific Hazards: When heated to decomposition, it may produce hazardous products such as carbon monoxide, carbon dioxide, hydrogen chloride gas, and hydrogen iodide.[5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[5][7][8]

Accidental Release Measures: The primary goal is to contain the spill safely and prevent it from spreading or entering drains.



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Caption: Step-by-step workflow for responding to a chemical spill.

Spill Cleanup Protocol:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
[5][8]
- Contain: Prevent further leakage or spillage. Do not let the product enter drains.[5][8]
- Clean Up: For a solid spill, pick up and arrange disposal without creating dust.[5] Sweep up the material and place it into a suitable, closed container for disposal.[5][8]
- Decontaminate: Clean the affected area thoroughly.

Section 6: Stability, Reactivity, and Disposal

- Reactivity: The product is stable under normal conditions of use, storage, and transport.[7]
- Conditions to Avoid: Avoid the formation of dust and aerosols.[1] Keep away from heat and incompatible products.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides, hydrogen chloride gas, and hydrogen iodide.[5]

Disposal Considerations: Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.

- Contact a licensed professional waste disposal service to dispose of this material.[5]
- It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Do not allow the chemical to enter drains or the environment.[8]

References

- National Institute for Occupational Safety and Health (NIOSH) - CDC. (n.d.). First Aid Procedures for Chemical Hazards. Retrieved from [\[Link\]](#)
- Omkar Chemicals. (n.d.). MATERIAL SAFETY DATA SHEET OF 2-CHLORO-5-IODOBENZOIC ACID. Retrieved from [\[Link\]](#)
- PubChem - National Center for Biotechnology Information. (n.d.). Chloro 2-ethyl-5-iodobenzoate. Retrieved from [\[Link\]](#)
- XiXisys.com. (2025, October 19). GHS 11 (Rev.11) SDS Word 下载CAS: 289039-54-9 Name: Ethyl-2-Chloro-5-IodoBenzoate. Retrieved from [\[Link\]](#)

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Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. [ETHYL 2-CHLORO-5-IODOBENZOATE | 289039-54-9](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [289039-54-9|Ethyl 2-Chloro-5-iodobenzoate|BLD Pharm](https://www.bldpharm.com) [[bldpharm.com](https://www.bldpharm.com)]
- 4. [Chloro 2-ethyl-5-iodobenzoate | C9H8ClIO2 | CID 174712279 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 5. [omkarchemicals.com](https://www.omkarchemicals.com) [[omkarchemicals.com](https://www.omkarchemicals.com)]
- 6. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 9. [First Aid Procedures for Chemical Hazards | NIOSH | CDC](https://www.cdc.gov) [[cdc.gov](https://www.cdc.gov)]
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